Essential Safety and Logistical Information for Handling DNL343

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*DNL343*
Cat. No.:	*B11931049*

Get Quote

For researchers, scientists, and drug development professionals, adherence to rigorous safety protocols is paramount when handling investigational compounds like **DNL343**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of **DNL343** in a laboratory setting.

Properties and Safety Overview

DNL343 is a potent, selective, orally active, and brain-penetrant activator of eukaryotic initiation factor 2B (eIF2B).[1] It is designed to inhibit the integrated stress response (ISR) in the central nervous system.[1][2] While a material safety data sheet indicates that **DNL343** is not classified as a hazardous substance or mixture, standard laboratory safety precautions should always be observed.[3]

© 2026 BenchChem. All rights reserved.

Property	Information	Source
Chemical Name	DNL343	[1][2]
CAS Number	2278265-85-1	[1][2]
Molecular Formula	C20H19ClF3N3O4	[2]
Purity	>98% (HPLC)	[2]
Primary Hazard	Not classified as a hazardous substance.	[3]
Storage	Store at -20°C.	[2]
Stability	≥ 2 years at -20°C.	[2]

Personal Protective Equipment (PPE) and Handling

When handling **DNL343**, the following personal protective equipment should be used to minimize exposure, even in the absence of a formal hazard classification.

- Eye Protection: Wear chemical safety goggles or glasses. An eye-wash station should be readily accessible.[3]
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: A laboratory coat is required. Ensure skin is not exposed.
- Respiratory Protection: Not typically required under normal handling conditions.

General Handling Precautions:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation or ingestion.
- Wash hands thoroughly after handling.
- Use in a well-ventilated area.

© 2026 BenchChem. All rights reserved.

Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[3]
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove any contaminated clothing and shoes and seek medical attention.[3]
- Eye Contact: Immediately flush the eyes with large amounts of water, separating the eyelids with fingers to ensure thorough flushing. Remove contact lenses if present and easy to do so. Seek prompt medical attention.[3]
- Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Get medical attention.[3]

Spill and Disposal Procedures

Spill Containment: In the event of a spill, absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders.[3]

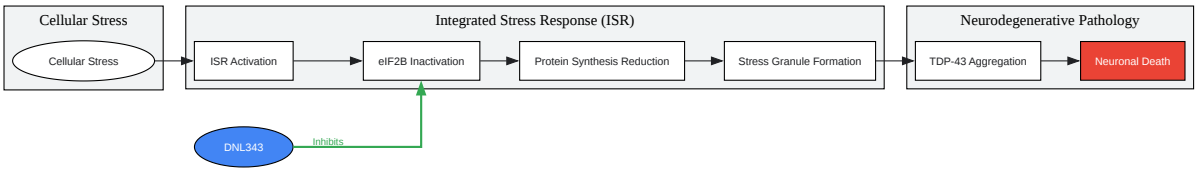
Decontamination: Decontaminate surfaces and equipment that have come into contact with **DNL343** by scrubbing them with alcohol.[3]

Disposal: Dispose of all contaminated materials, including absorbent materials and used PPE, in accordance with local, state, and federal regulations for chemical waste.[3]

Mechanism of Action and Experimental Protocols

DNL343 is an activator of eIF2B, a key regulator of the Integrated Stress Response (ISR).[4][5] The ISR is a cellular signaling pathway activated by various stressors that, when chronically active, can contribute to neurodegeneration.[6][7] **DNL343** is designed to inhibit this overactive response, thereby preventing or slowing disease progression associated with stress granule formation and TDP-43 aggregation, a pathological hallmark in nearly all individuals with Amyotrophic Lateral Sclerosis (ALS).[4][8]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: DNL343 Mechanism of Action in the Integrated Stress Response Pathway.

Key Experimental Protocols

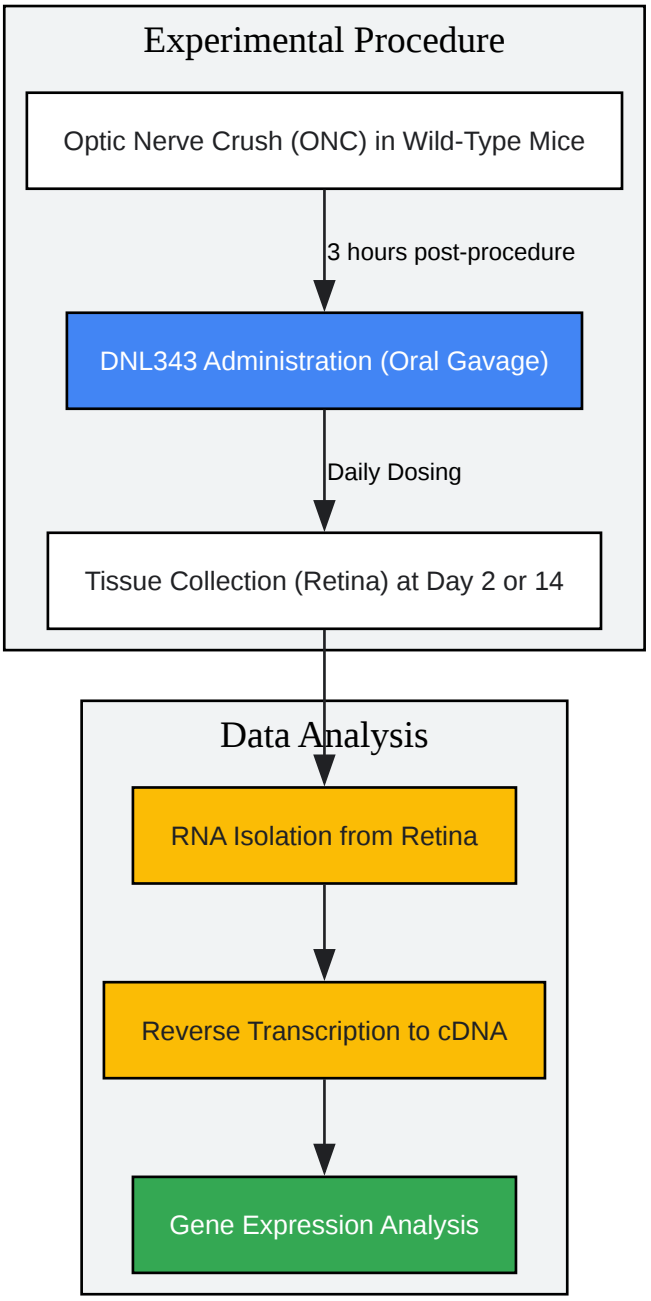
DNL343 has been evaluated in various preclinical models to assess its efficacy in mitigating neurodegeneration. Below are summaries of key experimental designs.

In Vivo Optic Nerve Crush (ONC) Model:

This model is used to induce an acute ISR-driven neurodegeneration.[7]

- Animal Model: Wild-type mice.
- Procedure: An optic nerve crush procedure is performed.
- **DNL343** Administration: **DNL343** is administered once daily via oral gavage, with the initial dose given three hours after the ONC procedure.[7]
- Endpoint Analysis: Tissues (retinas) are collected at 2 or 14 days post-procedure for analysis.[7] Gene expression analysis is performed on the collected retinal tissue.[6][7]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Workflow for the In Vivo Optic Nerve Crush (ONC) Experimental Model.

In Vivo eIF2B Loss-of-Function (LOF) Model:

This model exhibits chronic ISR activation and is used to study diseases like Vanishing White Matter Disease (VWMD).[2][6]

© 2026 BenchChem. All rights reserved.

- Animal Model: eIF2B loss-of-function (LOF) mutant mice.[1][2]
- **DNL343** Administration: **DNL343** is mixed in the food and administered for a specified period (e.g., 4 weeks).[1]
- Endpoint Analysis: The study assesses the restoration of normal weight gain and the reduction of elevated ISR transcript expression in the brain.[1] Plasma biomarkers of neuroinflammation and neurodegeneration are also analyzed.[6][7]

In Vitro Stress Granule Formation Assay:

This assay is used to determine the potency of **DNL343** in inhibiting the formation of stress granules.

- Cell Line: H4 cells.[1]
- Procedure: Cells are stressed with sodium arsenite to induce the formation of TDP-43 positive stress granules.[1]
- **DNL343** Treatment: Cells are treated with varying concentrations of **DNL343** (e.g., 0-10 μM) for 2 hours.[1]
- Endpoint Analysis: The inhibition of stress granule formation is measured to determine the IC50 value, which for **DNL343** is 13 nM.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DNL343 | 2278265-85-1 | MOLNOVA [molnova.com]
- 3. abmole.com [abmole.com]

- 4. The HEALEY ALS Platform Trial completes enrollment for Regimen G evaluating investigational product DNL343 from Denali Therapeutics [massgeneral.org]
- 5. Discovery of DNL343: A Potent, Selective, and Brain-Penetrant eIF2B Activator Designed for the Treatment of Neurodegenerative Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. DNL343 is an investigational CNS penetrant eukaryotic initiation factor 2B activator that prevents and reverses the effects of neurodegeneration caused by the integrated stress response | eLife [elifesciences.org]
- 7. DNL343 is an investigational CNS penetrant eukaryotic initiation factor 2B activator that prevents and reverses the effects of neurodegeneration caused by the integrated stress response - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Denali Therapeutics Announces DNL343 Interim Phase 1b Data in ALS and Entry into the HEALEY ALS Platform Trial | Nasdaq [nasdaq.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling DNL343]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931049/docs#essential-safety-and-logistical-information-for-handling-dnl343]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.